

# Unraveling Clathrin-IN-3: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Clathrin-IN-3*

Cat. No.: *B606716*

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This technical whitepaper provides a comprehensive overview of the chemical and biological properties of **Clathrin-IN-3** (also known as Compound 25), a potent and specific inhibitor of clathrin-mediated endocytosis (CME). Designed for researchers, scientists, and drug development professionals, this document details the compound's mechanism of action, physicochemical properties, synthesis, and the experimental protocols used for its characterization.

## Core Chemical Properties

**Clathrin-IN-3**, systematically named 3-Sulfo-N-benzyl-1,8-naphthalimide, potassium salt, is a small molecule inhibitor identified through focused library development. Its core function is the specific disruption of a key protein-protein interaction (PPI) in the CME pathway.

## Physicochemical Data

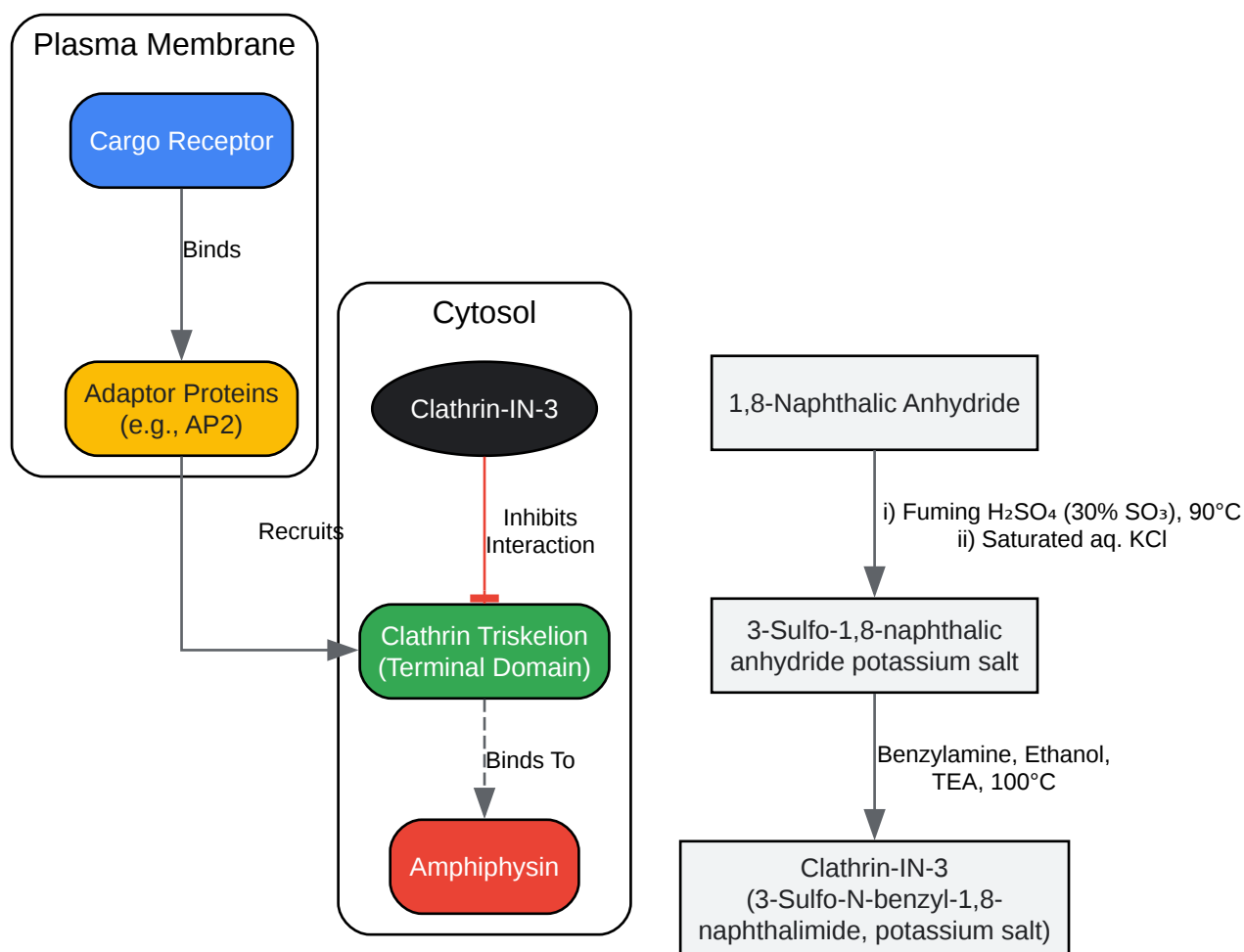
The following table summarizes the key computed chemical properties of **Clathrin-IN-3**.

Property	Value	Source
IUPAC Name	potassium;2-benzyl-1,3-dioxobenzo[de]isoquinoline-5-sulfonate	PubChem
Synonyms	Clathrin-IN-3, Compound 25, Clathrin-IN-25, Pitstop® 1-25	MedChemExpress, PubChem
CAS Number	1419321-16-6	PubChem
Molecular Formula	C <sub>19</sub> H <sub>12</sub> KNO <sub>5</sub> S	PubChem
Molecular Weight	405.5 g/mol	PubChem
Exact Mass	405.00732514 Da	PubChem
Topological Polar Surface Area	103 Å <sup>2</sup>	PubChem
Rotatable Bond Count	3	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	5	PubChem
Complexity	685	PubChem

## Mechanism of Action: Targeting the Clathrin Hub

Clathrin-mediated endocytosis is a vital cellular process orchestrated by the assembly of a clathrin coat on the plasma membrane. The clathrin heavy chain's N-terminal domain (TD) acts as a crucial hub, binding to various accessory proteins that contain "clathrin-box" motifs. One of the most important of these interactions is with amphiphysin.

**Clathrin-IN-3** functions as a direct competitive inhibitor of the PPI between the clathrin terminal domain and amphiphysin. By occupying a key binding site on the clathrin TD, it prevents the recruitment of amphiphysin and other essential accessory proteins, thereby stalling the maturation and internalization of clathrin-coated pits. Docking studies have rationalized the structure-activity relationship, indicating that the N-benzyl-1,8-naphthalimide scaffold fits snugly into a binding pocket on the clathrin TD.



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